

comparative analysis of 3-oxoicosatrienoyl-CoA and its saturated analogue

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Compound of Interest

Compound Name: (11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA

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A Comparative Analysis of 3-Oxoicosatrienoyl-CoA and its Saturated Analogue, 3-Oxoelicosanoyl-CoA

This guide provides a comparative analysis of the unsaturated fatty acyl-CoA, 3-oxoicosatrienoyl-CoA, and its saturated counterpart, 3-oxoeicosanoyl-CoA. The information is intended for researchers, scientists, and drug development professionals working in the fields of biochemistry, metabolism, and pharmacology.

Introduction

3-oxoacyl-CoA esters are critical intermediates in the metabolic pathways of fatty acid oxidation and elongation. The presence of unsaturation in the acyl chain can significantly influence the biochemical properties, enzyme interactions, and metabolic fate of these molecules. This guide will compare and contrast 3-oxoicosatrienoyl-CoA, a polyunsaturated intermediate, with 3-oxoeicosanoyl-CoA, its fully saturated analogue.

Biochemical and Metabolic Properties

The key differences between these two molecules arise from the presence of three double bonds in the acyl chain of 3-oxoicosatrienoyl-CoA. This unsaturation introduces kinks into the hydrocarbon tail, affecting its flexibility and interaction with enzymes.

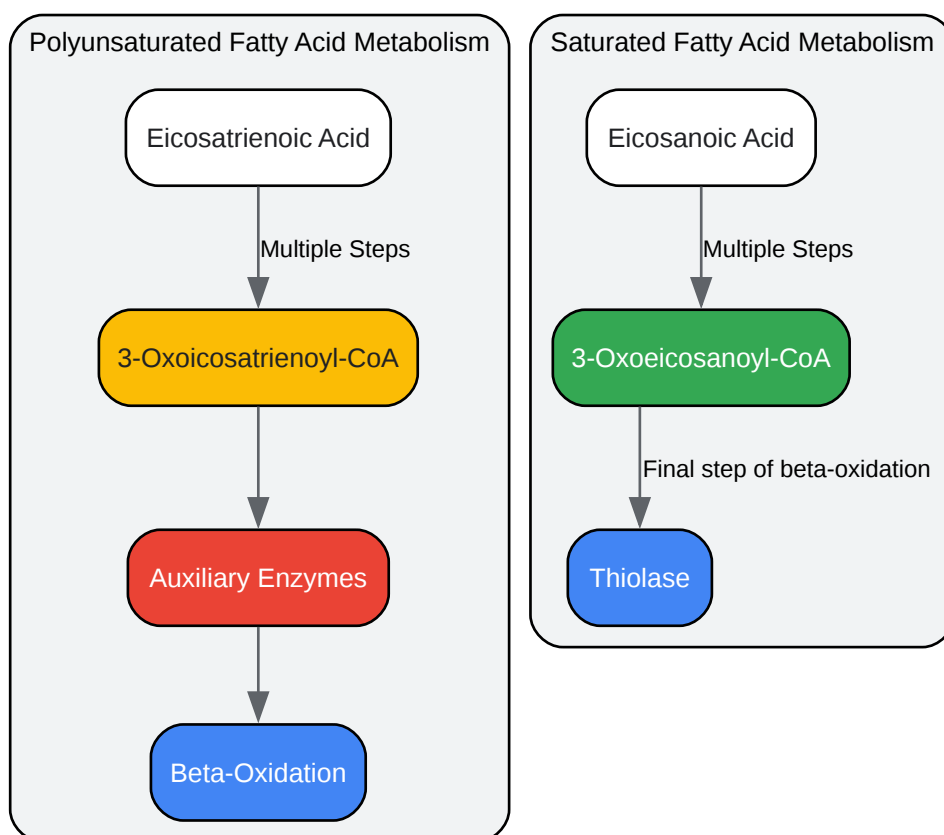
Property	3-Oxoicosatrienoyl-CoA (5,8,11-eicosatrienoyl-CoA isomer)	3-Oxoeicosanoyl-CoA
Chemical Formula	C41H66N7O18P3S	C41H72N7O18P3S
Molecular Weight	1070.0 g/mol [1]	1076.033 g/mol [2]
Acyl Chain Length	20 carbons	20 carbons
Unsaturation	3 double bonds	0 double bonds
Metabolic Pathway	Beta-oxidation of polyunsaturated fatty acids	Beta-oxidation of saturated fatty acids[3]
Key Enzyme Interaction	Processed by 3-ketoacyl-CoA thiolase and auxiliary enzymes for unsaturation	Processed by 3-ketoacyl-CoA thiolase[4][5]
Potential Roles	Intermediate in eicosanoid metabolism, potential signaling molecule	Intermediate in energy metabolism and fatty acid elongation[6]

Metabolic Pathways

Both molecules are substrates for 3-ketoacyl-CoA thiolase, the final enzyme in the beta-oxidation spiral.[4][7] However, the metabolism of 3-oxoicosatrienoyl-CoA is more complex due to its unsaturation. Additional auxiliary enzymes, such as isomerases and reductases, are required to process the double bonds so that beta-oxidation can proceed.

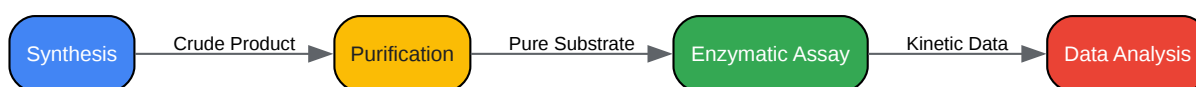
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the general metabolic context of these molecules and a typical experimental workflow for their analysis.



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Fig. 1: Metabolic context of the two molecules.



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